

Yuanhuanin: A Technical Overview of its Chemical Structure and Potential Biological Activities

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Compound of Interest

Compound Name: Yuanhuanin

Cat. No.: B1683528

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Abstract

Yuanhuanin, a naturally occurring flavonoid glycoside, has been identified as a constituent of traditional medicinal plants. This technical guide provides a comprehensive overview of the chemical structure of **Yuanhuanin**, alongside an exploration of its potential biological activities, drawing from data on its aglycone and structurally related flavonoids. While direct experimental evidence for **Yuanhuanin** is limited, this document synthesizes available information to present potential mechanisms of action, relevant signaling pathways, and detailed experimental protocols for future research. Quantitative data for the aglycone, hydroxygenkwanin, is presented to guide further investigation into **Yuanhuanin**'s therapeutic potential.

Chemical Structure and Identification

Yuanhuanin is a flavonoid, a class of polyphenolic secondary metabolites found in plants. Its chemical identity is well-defined through various analytical techniques.

Table 1: Chemical Identifiers for **Yuanhuanin**[\[1\]](#)

Identifier	Value
IUPAC Name	2-(3,4-dihydroxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one
Synonym	3'-Hydroxygenkwanin 5-O-beta-glucoside
Molecular Formula	C ₂₂ H ₂₂ O ₁₁
Molecular Weight	462.4 g/mol
CAS Number	83133-14-6
SMILES	<chem>COC1=CC2=C(C(=C1)O[C@H]3--INVALID-LINK--CO)O)O">C@@HO)C(=O)C=C(O2)C4=CC(=C(C=C4)O)O</chem>
InChI Key	ZXVSQQSRCKKYLS-MIUGBVLSSA-N

The structure of **Yuanhuanin** consists of a flavonoid aglycone, known as hydroxygenkwanin (also called 7-O-methyluteolin), attached to a β -D-glucoside moiety at the 5-position. The flavonoid backbone is characterized by a C6-C3-C6 carbon framework.

Potential Biological Activities and Therapeutic Prospects

While direct pharmacological studies on **Yuanhuanin** are not extensively available in the current literature, the biological activities of its aglycone, hydroxygenkwanin, and other structurally similar flavonoids provide a strong basis for predicting its potential therapeutic effects. The primary areas of interest are its potential anti-inflammatory and anticancer properties.

Potential Anticancer Activity

Hydroxygenkwanin has demonstrated notable anticancer effects. It has been shown to induce cell cycle arrest and apoptosis in oral squamous cell carcinoma cells. Furthermore, it can reverse multidrug resistance in cancer cells that overexpress the ABCG2 transporter, a

significant challenge in chemotherapy. This suggests that **Yuanhuanin** could be investigated as a chemosensitizing agent.

Table 2: Anticancer Activity of Hydroxygenkwanin (Aglycone of **Yuanhuanin**)

Cell Line	Activity	IC ₅₀ / Concentration	Reference
C6 glioma	Inhibition of proliferation	Dose-dependent	[2]
Oral Squamous Cell Carcinoma	Induction of cell cycle arrest and apoptosis	Not specified	[2]
ABCG2-overexpressing cancer cells	Reversal of multidrug resistance	Not specified	[3]

Potential Anti-inflammatory Activity

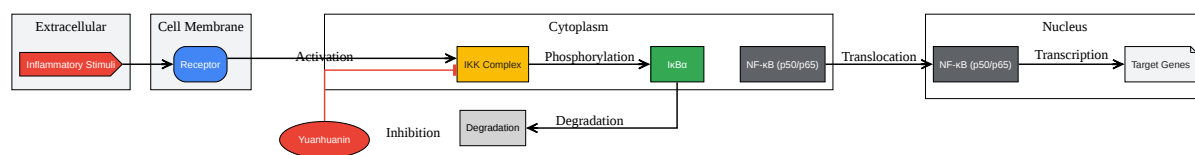
Flavonoids are well-documented for their anti-inflammatory properties. This activity is often attributed to their ability to modulate key inflammatory signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways. Given its flavonoid structure, **Yuanhuanin** is hypothesized to possess anti-inflammatory effects.

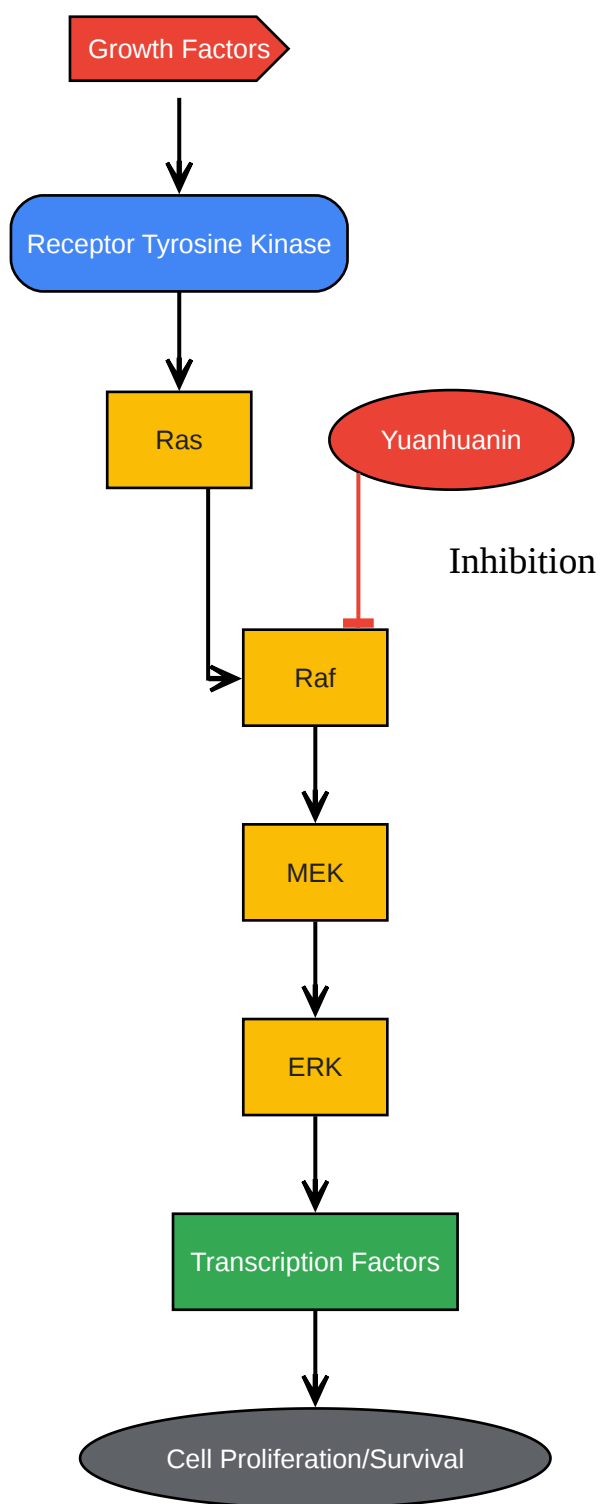
Potential Signaling Pathways

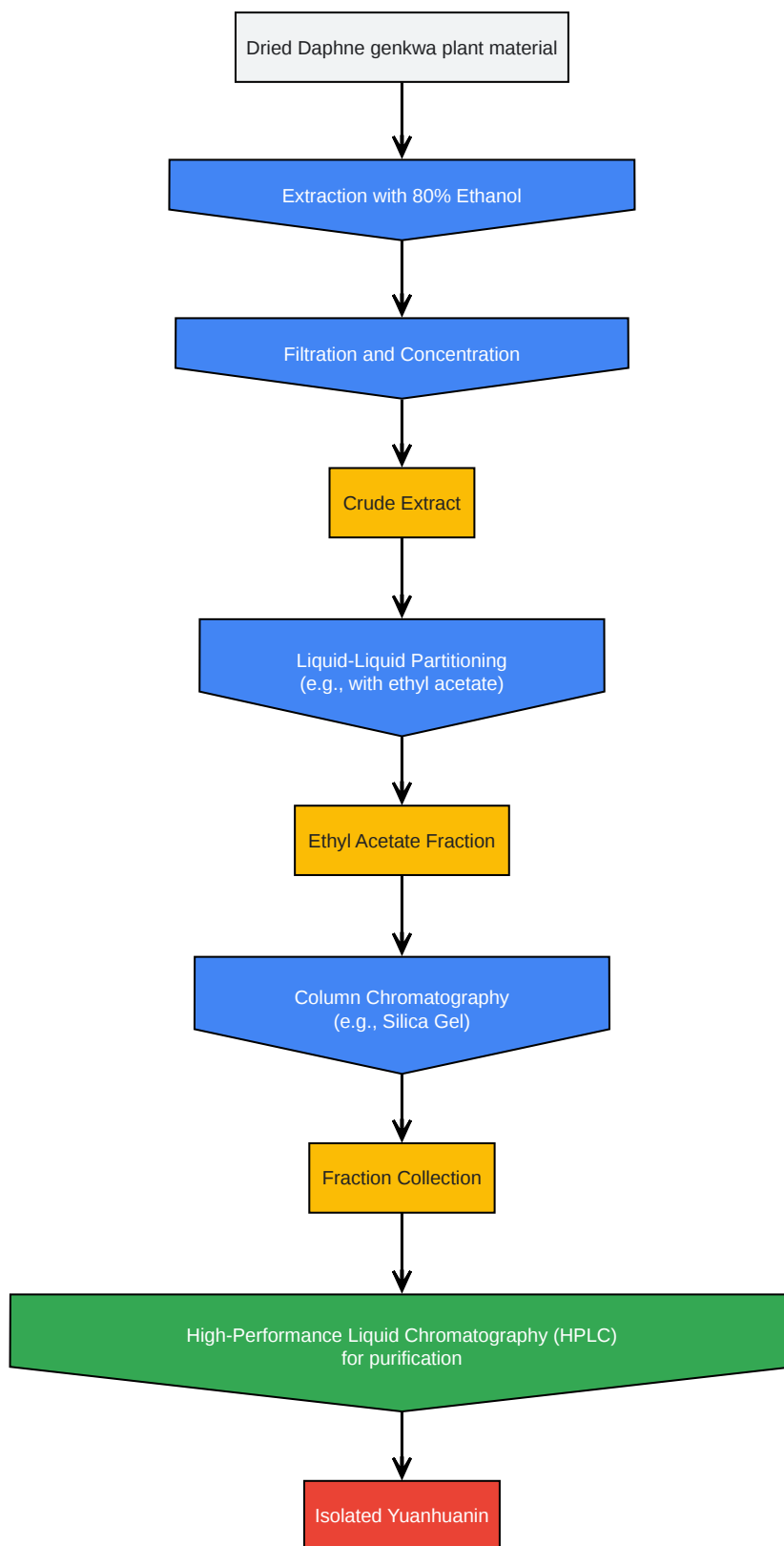
Based on the activities of its aglycone and related flavonoids, **Yuanhuanin** is likely to exert its biological effects through the modulation of critical cellular signaling pathways.

NF-κB Signaling Pathway

The NF-κB pathway is a central regulator of inflammation and cell survival. Many flavonoids are known to inhibit this pathway, thereby reducing the expression of pro-inflammatory cytokines and other inflammatory mediators. It is plausible that **Yuanhuanin** could act as an inhibitor of NF-κB activation.







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References

- 1. mdpi.com [mdpi.com]
- 2. glpbio.com [glpbio.com]
- 3. Hydroxygenkwanin Improves the Efficacy of Cytotoxic Drugs in ABCG2-Overexpressing Multidrug-Resistant Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
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